

Application Notes and Protocols for the Preparation of Enasidenib Stock Solutions

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For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed protocols for the preparation, storage, and handling of **Enasidenib** stock solutions for laboratory use, ensuring consistency and accuracy in experimental results.

Chemical and Physical Properties

Enasidenib is a selective, oral, small-molecule inhibitor of the mutant isocitrate dehydrogenase 2 (IDH2) enzyme.[1] Accurate preparation of stock solutions is critical for in vitro and in vivo studies. Key properties are summarized below.

Table 1: Chemical and Physical Data for **Enasidenib**

Property	Value	Reference
Molecular Formula	C19H17F6N7O	[2]
Molecular Weight	473.38 g/mol	[2]
Appearance	White solid powder	[3]
Solubility in DMSO	Up to 100 mg/mL (211.24 mM)	[4]
Solubility in Ethanol	91 mg/mL (192.23 mM)	[5]
Solubility in Water	Insoluble (≤74 μg/mL)	[6][7]



Preparation of Enasidenib Stock Solution (for In Vitro Use)

The most common solvent for preparing high-concentration stock solutions of **Enasidenib** for in vitro experiments is dimethyl sulfoxide (DMSO).[2][8] It is recommended to use fresh, anhydrous DMSO as it is hygroscopic and absorbed moisture can reduce the solubility of the compound.[4][9]

Materials and Equipment:

- Enasidenib powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Calibrated pipettes
- Vortex mixer
- Ultrasonic bath (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Protocol for a 10 mM Stock Solution in DMSO:

- Pre-weighing Preparation: Before opening, bring the vial of **Enasidenib** powder to room temperature to prevent condensation. Gently tap the vial to ensure all the powder is at the bottom.[8]
- Weighing: Accurately weigh the desired amount of Enasidenib powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.73 mg of Enasidenib.
 - Calculation: Molarity (mol/L) x Volume (L) x Molecular Weight (g/mol) = Mass (g)
 - 0.010 mol/L x 0.001 L x 473.38 g/mol = 0.00473 g = 4.73 mg



- Dissolution: Add the appropriate volume of anhydrous DMSO to the weighed Enasidenib powder. For the example above, add 1 mL of DMSO.
- Mixing: Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. If dissolution is difficult, sonicate the solution in an ultrasonic bath for short intervals.[2][8]
 Gentle warming (not exceeding 50°C) can also be applied if necessary.[8]
- Storage: Once fully dissolved, the stock solution is ready for use or storage.

Table 2: Example Volumes for Preparing Enasidenib Stock Solutions in DMSO

Desired Concentration	Mass of Enasidenib for 1 mL	Mass of Enasidenib for 5 mL	Mass of Enasidenib for 10 mL
1 mM	0.473 mg	2.37 mg	4.73 mg
5 mM	2.37 mg	11.83 mg	23.67 mg
10 mM	4.73 mg	23.67 mg	47.34 mg
50 mM	23.67 mg	118.35 mg	236.69 mg

Storage and Stability of Stock Solutions

Proper storage is crucial to maintain the integrity and activity of the **Enasidenib** stock solution.

- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.[8][10]
- Storage Conditions: Store the aliquots in tightly sealed vials at -20°C or -80°C.[10]

Table 3: Recommended Storage Conditions for **Enasidenib**



Form	Storage Temperature	Stability Period	Reference
Powder	-20°C	3 years	[2]
4°C	2 years	[2]	
In DMSO	-80°C	6 months to 1 year	[2][11]
-20°C	1 to 6 months	[2][3][11]	

Note: If a solution is stored at -20°C for over a month, its efficacy should be re-verified.[10]

Preparation of Working Solutions for Cell-Based Assays

Working solutions are prepared by diluting the high-concentration stock solution into a cell culture medium or appropriate assay buffer.

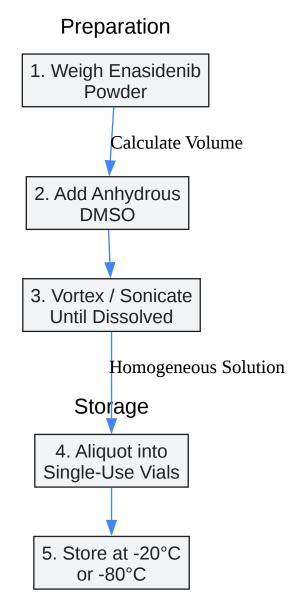
Protocol for Serial Dilution:

- Thawing: Thaw a single aliquot of the **Enasidenib** stock solution at room temperature.
- Dilution: Dilute the stock solution directly into the cell culture medium to achieve the desired final concentration. It is recommended to add the stock solution to the medium while vortexing gently to minimize precipitation.
- DMSO Concentration: Ensure the final concentration of DMSO in the working solution is non-toxic to the cells, typically below 0.5%.[10] For sensitive cell lines, this may need to be even lower (e.g., <0.1%).
- Control: Always include a vehicle control in your experiments, which consists of the cell
 culture medium with the same final concentration of DMSO as the treated samples.[10]
- Precipitation: If precipitation is observed upon dilution in the aqueous medium, the working solution can be sonicated to aid re-dissolution.[8]

Visual Workflows (Graphviz Diagrams)



Workflow for Preparing Enasidenib Stock Solution

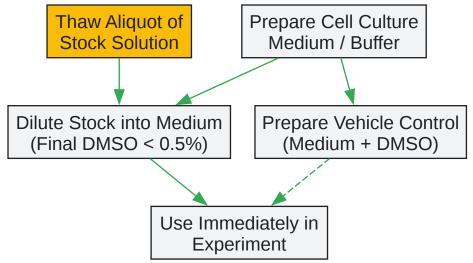


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Caption: Workflow for preparing **Enasidenib** stock solution.



Workflow for Preparing Enasidenib Working Solution



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Caption: Workflow for preparing **Enasidenib** working solution.

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